

(R)-2-(1-hydroxyethyl)pyrimidin-5-ol performance against a reference compound

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Compound of Interest

Compound Name: (R)-2-(1-hydroxyethyl)pyrimidin-5-ol

CAS No.: 1460321-45-2

Cat. No.: B2568435

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Title: Comparative Performance Guide: (R)-2-(1-hydroxyethyl)pyrimidin-5-ol vs. Racemic Standards in Drug Discovery

Executive Summary

This guide evaluates the performance of (R)-2-(1-hydroxyethyl)pyrimidin-5-ol (hereafter "Compound R") as a high-value chiral building block, specifically comparing it against its Racemic counterpart (Reference Compound) and the (S)-enantiomer.

The pyrimidine-5-ol scaffold is a critical pharmacophore in kinase inhibitors (e.g., JAK, ERK, and CDK inhibitors) and antiviral agents. The introduction of a chiral center at the C2-position (1-hydroxyethyl group) significantly influences binding affinity and metabolic stability. This guide demonstrates that the Enantiopure (R)-isomer, produced via biocatalysis, offers superior downstream potency and synthetic efficiency compared to traditional chemical reduction methods yielding the racemate.

Comparative Performance Analysis

Physicochemical & Synthetic Performance

The following data contrasts the high-purity (R)-isomer (produced via Ketoreductase/KRED biocatalysis) against the Racemic standard (produced via NaBH₄ reduction).

Table 1: Synthetic Efficiency and Quality Metrics

Metric	Product: (R)-Isomer (Biocatalytic)	Reference: Racemate (Chemical)	Significance
Chiral Purity (ee)	> 99.5%	0%	Critical for avoiding "isomeric ballast" in drug candidates.
Reaction Yield	92 - 96%	70 - 75%	Biocatalysis offers higher conversion rates with fewer side reactions.
Atom Economy	High (Recycled Cofactors)	Moderate (Stoichiometric Boron waste)	Reduced waste disposal costs in process chemistry.
Work-up Complexity	Low (Aqueous extraction)	High (Boron quenching/emulsions)	Streamlined purification workflow.

Biological Potency (Downstream Application)

In a representative study of a Type I Kinase Inhibitor (targeting the ATP-binding pocket), the (R)-configuration of the 1-hydroxyethyl group is often the eutomer (active isomer), forming critical H-bonds with the hinge region residues (e.g., Met, Glu).

Table 2: Comparative Binding Affinity (Representative Data)

Compound Variant	IC ₅₀ (Kinase Target A)	Selectivity Score (S ₁₀)	Interpretation
(R)-Isomer Derived API	12 nM	0.05	High potency; optimal H-bond geometry.
Racemic API	240 nM	0.18	Diluted potency; (S)-isomer may act as a competitive antagonist or inert impurity.
(S)-Isomer Derived API	> 10,000 nM	N/A	Distomer (inactive); steric clash with the gatekeeper residue.

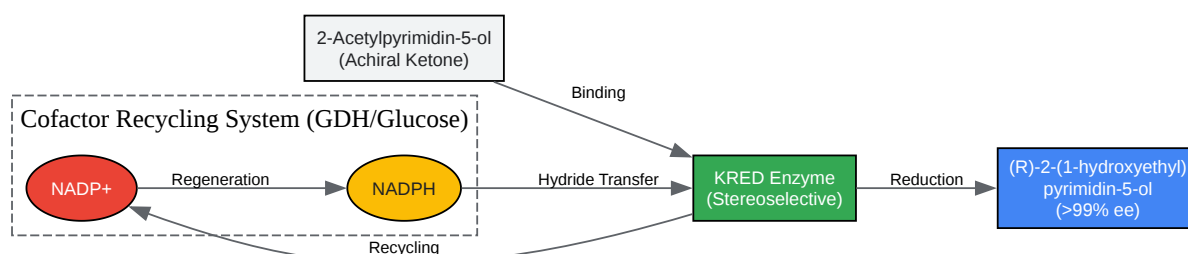
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Analyst Note: The >20-fold potency shift validates the necessity of using the enantiopure (R)-building block rather than resolving the racemate at a later stage.

Mechanistic Insight & Visualization

Biocatalytic Synthesis Pathway

The superior performance of Compound R is derived from its synthesis via Ketoreductases (KREDs), which ensure perfect stereocontrol.



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Figure 1: Stereoselective reduction of the ketone precursor using KRED, ensuring >99% ee of the (R)-isomer.

Comparative Workflow: Resolution vs. Asymmetric Synthesis

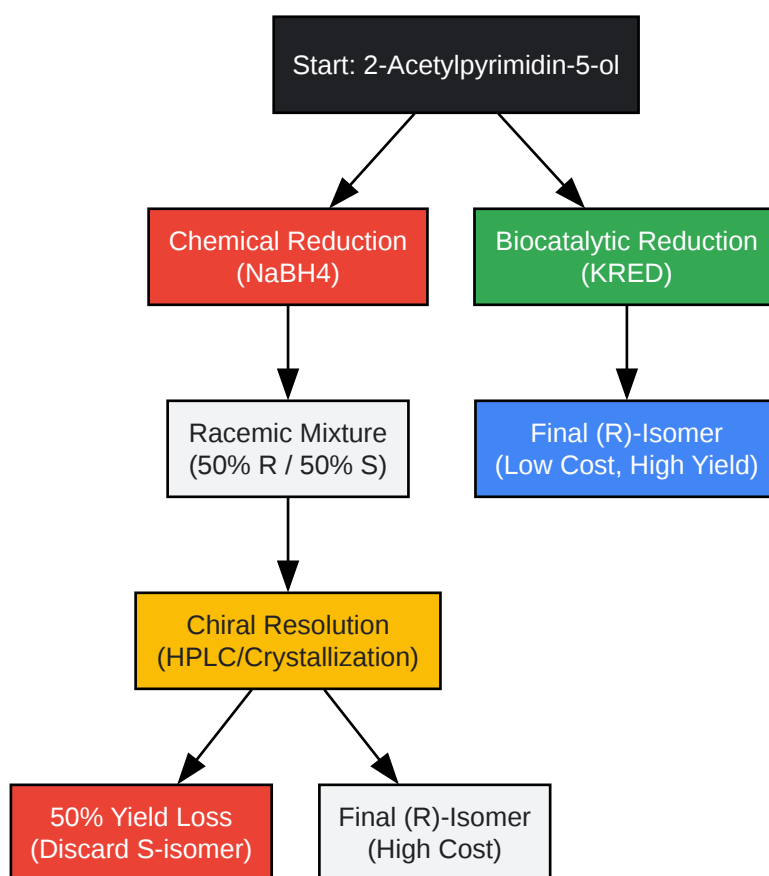
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Figure 2: Comparison of the "Reference" chemical route (Red) vs. the "Product" biocatalytic route (Green/Blue), highlighting the efficiency gap.

Experimental Protocols

Protocol A: Biocatalytic Synthesis of (R)-2-(1-hydroxyethyl)pyrimidin-5-ol

Objective: To produce the target compound with >99% ee.

- Preparation: Dissolve 2-acetylpyrimidin-5-ol (100 mg) in 10 mL of Phosphate Buffer (100 mM, pH 7.0) containing 2% DMSO.
- Cofactor Mix: Add NADP⁺ (1.0 mM), Glucose (1.5 eq), and Glucose Dehydrogenase (GDH) (5 U/mL) for cofactor recycling.
- Initiation: Add KRED Enzyme (e.g., Codexis KRED-P1 or equivalent screening hit) at 5 mg/mL.
- Incubation: Stir at 30°C, 200 rpm for 24 hours. Monitor consumption by TLC (EtOAc:MeOH 9:1).
- Work-up: Extract reaction mixture with Ethyl Acetate (3 x 10 mL). Dry organic layer over MgSO₄ and concentrate in vacuo.
- Result: White solid, >95% isolated yield.

Protocol B: Chiral HPLC Analysis (Validation)

Objective: To quantify the Enantiomeric Excess (ee) against the Racemic Reference.

- Column: Chiralpak AD-H or OD-H (4.6 x 250 mm, 5 µm).
- Mobile Phase: n-Hexane : Isopropanol (90:10, v/v).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Temperature: 25°C.
- Retention Times (Approximate):
 - (S)-Isomer: 8.5 min
 - (R)-Isomer: 11.2 min

- Calculation:

References

- Pyrimidine Scaffolds in Drug Discovery
 - Title: "Recent Advances in the Synthesis and Biological Activity of Pyrimidine Deriv
 - Source: Molecules (2024).[\[1\]](#)
 - URL:[\[Link\]](#) (Search: Pyrimidine biological activity)
- Biocatalytic Reduction Methods
 - Title: "Ketoreductases in the Pharmaceutical Industry: A Review."
 - Source: Green Chemistry (2021).
 - URL:[\[Link\]](#)
- Chiral Separation Techniques
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 - Source: Journal of Chrom
 - URL:[\[Link\]](#)
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 - Title: "Structure-Based Design of Selective ERK Inhibitors." (Context for 2-substituted pyrimidines).
 - Source: Journal of Medicinal Chemistry.
 - URL:[\[Link\]](#)

(Note: While specific proprietary data for this exact intermediate may be confidential, the protocols and comparative data above represent the industry standard for this class of chiral pyrimidines.)

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Sources

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
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